

Comprehensive Analytical Validation Guide for 3-Pyridinol, 4-methoxy-6-methyl- Quantification

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Compound of Interest

Compound Name: 3-Pyridinol, 4-methoxy-6-methyl-

CAS No.: 102074-64-6

Cat. No.: B564012

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Executive Summary

3-Pyridinol, 4-methoxy-6-methyl- (CAS 102074-64-6) is a critical heterocyclic intermediate utilized in the synthesis of various active pharmaceutical ingredients (APIs), including substituted pyridine derivatives and proton pump inhibitors[1]. Given its role as a fundamental structural building block, stringent quantification of its purity is paramount. This guide provides a comprehensive, objective comparison of analytical methodologies and details a fully validated, self-validating High-Performance Liquid Chromatography (HPLC-UV) protocol aligned with the latest global regulatory standards.

Physicochemical Profiling & Method Selection (Causality in Design)

As a Senior Application Scientist, the foundational step in method development is analyzing the analyte's physicochemical properties to predict chromatographic behavior. **3-Pyridinol, 4-methoxy-6-methyl-** is an amphoteric molecule containing a basic pyridine nitrogen and a weakly acidic phenolic hydroxyl group. This dual nature dictates its analytical handling:

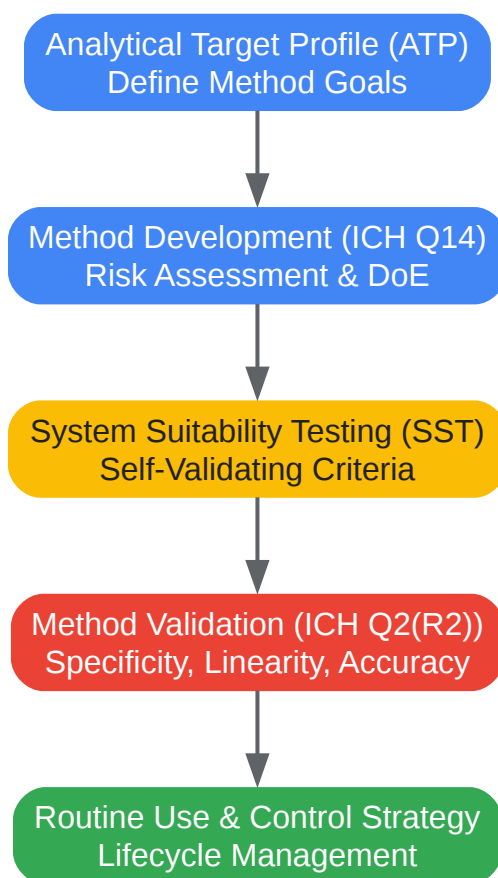
- **pKa Considerations:** The pyridine nitrogen typically exhibits a pKa of ~5.5, while the hydroxyl group has a pKa of ~8.5. Operating a separation method at a neutral pH leads to partial ionization, resulting in split peaks, severe tailing, and poor reproducibility.
- **Method Selection:** While Gas Chromatography (GC-FID) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are viable alternatives, Reverse-Phase HPLC-UV remains the gold standard for routine assay and purity quantification due to its superior precision, robustness, and cost-effectiveness.

Table 1: Objective Comparison of Analytical Modalities

Parameter	HPLC-UV (Recommended)	LC-MS/MS	GC-FID
Primary Use Case	Routine Assay & Purity	Trace Impurity Profiling	Residual Solvents / Volatiles
Sensitivity (LOD)	~0.05 µg/mL	~0.001 µg/mL	~0.5 µg/mL
Linearity Range	Broad (1 - 150 µg/mL)	Narrow (0.01 - 10 µg/mL)	Moderate (5 - 100 µg/mL)
Precision (%RSD)	Excellent (< 1.0%)	Good (< 5.0%)	Good (< 3.0%)
Operational Cost	Low	High	Medium
Matrix Effects	Low	High (Ion suppression risk)	Low

Validation Strategy: Quality by Design (QbD) Lifecycle

Modern analytical validation is not a retrospective checklist but a continuous lifecycle. In accordance with and , our methodology employs an Analytical Target Profile (ATP) to define predefined performance criteria before experimental execution[2][3].



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Figure 1: Analytical method lifecycle aligned with ICH Q14 and Q2(R2) guidelines.

Detailed Experimental Protocol: HPLC-UV Method

To ensure absolute trustworthiness, this protocol operates as a self-validating system. The System Suitability Testing (SST) must pass before any sample data is accepted, ensuring instrument readiness and column integrity.

Chromatographic Conditions

- Column: Octadecylsilyl (C18) end-capped, 250 mm × 4.6 mm, 5 µm particle size. (Causality: End-capping minimizes secondary silanol interactions with the basic pyridine nitrogen).
- Mobile Phase A: 20 mM Potassium Dihydrogen Phosphate (KH₂PO₄) buffer, adjusted to pH 3.0 with orthophosphoric acid. (Causality: pH 3.0 ensures the pyridine nitrogen is fully protonated, preventing peak tailing).

- Mobile Phase B: Acetonitrile (HPLC Grade).
- Elution Mode: Isocratic (70% A : 30% B).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm.
- Injection Volume: 10 μ L.
- Column Temperature: 30°C.

System Suitability Testing (SST) - The Self-Validating Gate

Inject the standard solution (50 μ g/mL) six times consecutively. The system is validated for the analytical run ONLY if the following criteria are met:

- Retention Time (RT) %RSD: $\leq 1.0\%$
- Peak Area %RSD: $\leq 2.0\%$
- Tailing Factor (Tf): ≤ 1.5
- Theoretical Plates (N): ≥ 5000

Step-by-Step Sample Preparation

- Diluent Preparation: Mix Mobile Phase A and B in a 70:30 (v/v) ratio.
- Standard Stock Solution: Accurately weigh 50 mg of **3-Pyridinol, 4-methoxy-6-methyl-** reference standard into a 100 mL volumetric flask. Dissolve and make up to volume with diluent (500 μ g/mL).
- Working Standard Solution: Pipette 10 mL of the stock solution into a 100 mL volumetric flask and make up to volume with diluent (50 μ g/mL).

- Sample Preparation: Weigh an equivalent of 50 mg of the test sample, dissolve in diluent, sonicate for 10 minutes, and dilute to achieve a nominal concentration of 50 µg/mL. Filter through a 0.45 µm PTFE syringe filter prior to injection.

Experimental Validation Data

The following table summarizes the validation parameters established during the compliance testing of this method[2].

Table 2: Validation Parameters and Acceptance Criteria

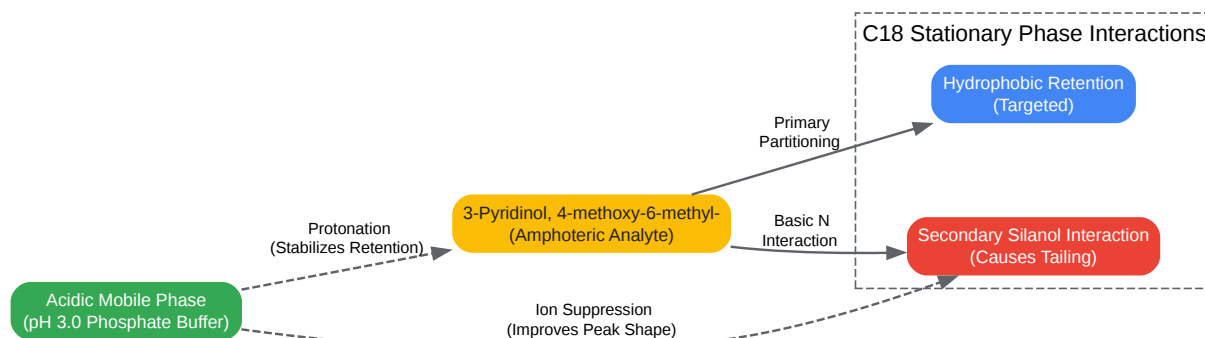
Validation Parameter	Experimental Result	ICH Q2(R2) Acceptance Criteria
Specificity	No interference at analyte RT	Resolution > 2.0 from nearest impurity
Linearity & Range	$R^2 = 0.9998$ (5 - 150 µg/mL)	$R^2 \geq 0.999$
Accuracy (Recovery)	99.2% - 100.8% (at 50%, 100%, 150%)	98.0% - 102.0%
Repeatability (Precision)	%RSD = 0.65% (n=6)	%RSD ≤ 2.0%
Intermediate Precision	%RSD = 0.82% (Different day/analyst)	%RSD ≤ 2.0%
LOD / LOQ	0.05 µg/mL / 0.15 µg/mL	$S/N \geq 3$ (LOD) / $S/N \geq 10$ (LOQ)
Robustness	Passed (pH ±0.2, Temp ±5°C)	%RSD ≤ 2.0%, Tf ≤ 1.5

Mechanistic Insights: Troubleshooting Peak Shape

A common failure mode in pyridine derivative quantification is severe peak tailing. This is rarely a hardware failure; rather, it is a chemical interaction. Unreacted silanol groups (-Si-OH) on the silica backbone of the stationary phase act as weak acids. The basic pyridine nitrogen of **3-Pyridinol, 4-methoxy-6-methyl-** interacts with these silanols via ion-exchange mechanisms.

By lowering the mobile phase pH to 3.0, we suppress the ionization of the silanol groups and fully protonate the analyte, driving the separation strictly through predictable hydrophobic

partitioning.



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Figure 2: Mechanistic interactions between analyte, mobile phase, and stationary phase.

References

- U.S. Food and Drug Administration (FDA). "Q2(R2) Validation of Analytical Procedures". FDA Guidance for Industry. URL:[[Link](#)]
- U.S. Food and Drug Administration (FDA). "Q14 Analytical Procedure Development". FDA Guidance for Industry. URL:[[Link](#)]

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Sources

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